

An In-Depth Technical Guide to Diethyl 2,5-Dioxahexanedioate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Diethyl 2,5-Dioxahexanedioate*

CAS No.: 35466-87-6

Cat. No.: B1282407

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Diethyl 2,5-Dioxahexanedioate, also known as ethylene glycol bis(ethyl carbonate), is a symmetrical dicarbonate ester with emerging significance in various scientific fields, including polymer chemistry and as a potential component in pharmaceutical formulations. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and potential applications, with a particular focus on its relevance to drug development. Safety protocols and spectral data are also detailed to support laboratory research and application development.

Introduction

Diethyl 2,5-Dioxahexanedioate (CAS No. 35466-87-6) is an organic compound characterized by a central ethylene glycol core flanked by two ethyl carbonate groups. Its unique ether-ester structure imparts properties that make it a subject of interest as a biodegradable linker, a plasticizer in drug delivery systems, and a versatile intermediate in organic synthesis. This

document serves as a technical resource for professionals engaged in research and development, providing in-depth information on the fundamental aspects of this compound.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Diethyl 2,5-Dioxahexanedioate** is essential for its application in research and development.

Property	Value	Source(s)
CAS Number	35466-87-6	[1]
Molecular Formula	C ₈ H ₁₄ O ₆	[1]
Molecular Weight	206.19 g/mol	[1]
Appearance	Colorless liquid	[2][3]
Boiling Point	227 °C	[4]
Density	1.15 g/cm ³	[4]
Flash Point	101.193 °C	[4]
Refractive Index	1.426	[4]
Solubility	Soluble in common organic solvents.	[5]

Synthesis and Purification

The synthesis of **Diethyl 2,5-Dioxahexanedioate** can be achieved through several routes, with the reaction of ethylene glycol with ethyl chloroformate or the transesterification of ethylene carbonate with ethanol being the most common approaches.

Synthesis via Ethylene Glycol and Ethyl Chloroformate

This method involves the direct acylation of ethylene glycol with ethyl chloroformate, typically in the presence of a base to neutralize the hydrochloric acid byproduct.

Reaction Scheme:

Figure 1: Synthesis of **Diethyl 2,5-Dioxahexanedioate**.

Experimental Protocol:

- To a stirred solution of ethylene glycol (1 equivalent) and pyridine (2.2 equivalents) in a suitable solvent such as dichloromethane or diethyl ether at 0 °C, slowly add ethyl chloroformate (2.1 equivalents).
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, filter the reaction mixture to remove the pyridinium hydrochloride salt.
- Wash the filtrate sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by vacuum distillation to obtain pure **Diethyl 2,5-Dioxahexanedioate**.

Synthesis via Transesterification

Transesterification of ethylene carbonate with ethanol presents an alternative route, often favored for its atom economy.^{[6][7][8]} This reaction is typically catalyzed by a base or an acid.^[9]

Reaction Scheme:

Figure 2: Transesterification route to **Diethyl 2,5-Dioxahexanedioate**.

Experimental Protocol:

- Combine ethylene carbonate and a large excess of ethanol in a reaction vessel equipped with a distillation apparatus.

- Add a catalytic amount of a suitable catalyst, such as sodium ethoxide or a strong acid.
- Heat the reaction mixture to reflux. The reaction temperature is typically between 50 to 180 °C.[7][8]
- Continuously remove the lower-boiling ethanol by distillation to drive the equilibrium towards the products.
- Monitor the reaction progress by GC or NMR spectroscopy.
- After the reaction is complete, neutralize the catalyst (if necessary).
- Remove the excess ethanol under reduced pressure.
- Purify the resulting mixture of **Diethyl 2,5-Dioxahexanedioate** and ethylene glycol by vacuum distillation.

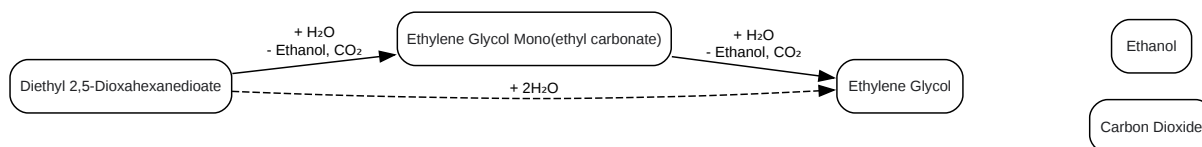
Reactivity and Mechanistic Insights

The chemical behavior of **Diethyl 2,5-Dioxahexanedioate** is primarily dictated by its carbonate ester functionalities.

Hydrolysis

In the presence of water, particularly under acidic or basic conditions, **Diethyl 2,5-Dioxahexanedioate** can undergo hydrolysis to yield ethylene glycol, ethanol, and carbon dioxide.[5] The rate of hydrolysis is dependent on pH and temperature.

Hydrolysis Pathway:



[Click to download full resolution via product page](#)

Figure 3: Stepwise hydrolysis of **Diethyl 2,5-Dioxahexanedioate**.

Transesterification

Diethyl 2,5-Dioxahexanedioate can undergo transesterification with other alcohols in the presence of an acid or base catalyst. This reaction is reversible and can be driven to completion by using a large excess of the reactant alcohol or by removing one of the products.

Nucleophilic Acyl Substitution

The carbonyl carbons of the carbonate groups are electrophilic and susceptible to attack by nucleophiles. This reactivity allows for the use of **Diethyl 2,5-Dioxahexanedioate** as a building block in the synthesis of more complex molecules, such as polymers and heterocycles.[\[10\]](#)[\[11\]](#)

Applications in Drug Development

The unique properties of **Diethyl 2,5-Dioxahexanedioate** make it a candidate for several applications in the pharmaceutical sciences.

Biodegradable Linker

The susceptibility of the carbonate ester bonds to hydrolysis suggests that **Diethyl 2,5-Dioxahexanedioate** could serve as a biodegradable linker in drug-polymer conjugates.[\[10\]](#)[\[12\]](#) By covalently attaching a drug molecule to a polymer backbone via this linker, a prodrug can be formed that releases the active pharmaceutical ingredient (API) upon hydrolysis in a physiological environment.

Plasticizer in Pharmaceutical Coatings

Plasticizers are added to polymer formulations to increase their flexibility and durability.[\[13\]](#)[\[14\]](#) **Diethyl 2,5-Dioxahexanedioate**'s structure, with its flexible ethylene glycol core and ester groups, suggests its potential use as a plasticizer in film coatings for tablets and other solid dosage forms.[\[15\]](#) This can influence the drug release profile from controlled-release formulations.[\[16\]](#)

Component of Controlled-Release Formulations

As a component of a polymer matrix, **Diethyl 2,5-Dioxahexanedioate** can influence the degradation rate of the matrix and, consequently, the release kinetics of an embedded drug. Its hydrolysis products, ethylene glycol and ethanol, are generally considered biocompatible at low concentrations.[\[17\]](#)[\[18\]](#)

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **Diethyl 2,5-Dioxahexanedioate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR (300 MHz, CDCl_3): δ 4.36 (q, J = 7.1 Hz, 4H), 4.21 (s, 4H), 1.31 (t, J = 7.1 Hz, 6H).[\[5\]](#)
- ^{13}C NMR (Predicted): Based on the chemical shifts of diethyl carbonate and ethylene glycol, the predicted ^{13}C NMR spectrum would show signals around δ 155 ppm (C=O), δ 68 ppm (-O-CH₂-CH₂-O-), δ 64 ppm (-O-CH₂-CH₃), and δ 14 ppm (-CH₃).[\[6\]](#)[\[7\]](#)[\[19\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of **Diethyl 2,5-Dioxahexanedioate** is expected to show a strong absorption band around 1740-1750 cm^{-1} corresponding to the C=O stretching of the carbonate groups, and C-O stretching bands in the region of 1250-1000 cm^{-1} .

Mass Spectrometry (MS)

Mass spectral data can be used to confirm the molecular weight of the compound. The fragmentation pattern would likely show losses of ethoxycarbonyl and ethylene glycol fragments.

Safety and Handling

As with any chemical, proper safety precautions should be taken when handling **Diethyl 2,5-Dioxahexanedioate**.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including gloves, safety glasses, and a lab coat.

- Ventilation: Handle in a well-ventilated area, preferably in a fume hood.
- Storage: Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong acids, bases, and oxidizing agents.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Conclusion

Diethyl 2,5-Dioxahexanedioate is a versatile chemical with a range of properties that make it a valuable tool for researchers in organic synthesis, polymer chemistry, and pharmaceutical development. Its potential as a biodegradable linker and a component in controlled-release drug delivery systems warrants further investigation. This guide provides a foundational understanding of its synthesis, reactivity, and potential applications, serving as a valuable resource for scientists and professionals in the field.

References

- The Use of ^{13}C N.M.R.
- 2,5-DIOXAHEXANEDIOIC ACID DIETHYL ESTER | CAS#:35466-87-6 | Chemsrvc. (2024-01-12).
- Ethylene glycol(107-21-1) ^{13}C NMR spectrum - ChemicalBook.
- Tom FA de Greef, Marko ML Nieuwenhuizen, Patrick JM Stals, Carel FC Fitié, Anja RA Palmans, Rint P. Sijbesma and EW Meijer - The Royal Society of Chemistry.
- Ethylene glycol(107-21-1) ^{13}C NMR spectrum - ChemicalBook.
- Diethyl carbonate(105-58-8) ^{13}C NMR spectrum - ChemicalBook.
- DIETHYL CARBON
- S1 NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to t - Paulusse Research Group.
- Diethyl 2,5-Dioxahexanedio
- Study on homogeneous transesterification of ethylene carbon
- In vivo biocompatibility and biodegradation of poly(ethylene carbon
- NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the. (2010-04-16).
- In vivo biocompatibility and biodegradation of poly(ethylene carbon
- Dimethyl 2,5-Dioxahexanedio
- Dimethyl 2,5-Dioxahexanedioate | 88754-66-9 | Tokyo Chemical Industry Co., Ltd.(APAC).
- US4663477A - Process for the hydrolysis of dialkyl carbonates - Google P

- (PDF)
- Plasticizer Excipients - CD Formul
- Polymeric conjug
- WO2021043743A1 - Process and system for the production of ethylene carbonate and/or ethylene glycol - Google P
- Diethyl 2,5-Dioxahexanedio
- Biocompatibility of poly(ethylene glycol)-based hydrogels in the brain: an analysis of the glial response across space and time - PubMed.
- Diethyl 2,5-Dioxahexanedio
- Diethyl 2,5-Dioxahexanedio
- Controlled Release Film Forming Systems in Drug Delivery: The Potential for Efficient Drug Delivery - MDPI. (2019-06-20).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Cytocompatible Poly(ethylene glycol)-co-polycarbonate Hydrogels Crosslinked by Copper-free, Strain-promoted "Click" Chemistry - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Sustainable synthesis of diethyl carbonate from carbon dioxide and ethanol featuring acetals as regenerable dehydrating agents - RSC Sustainability (RSC Publishing) DOI:10.1039/D3SU00367A [pubs.rsc.org]
- 3. Synthesis of Ethylene Glycol from Syngas via Oxidative Double Carbonylation of Ethanol to Diethyl Oxalate and Its Subsequent Hydrogenation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. cetjournal.it [cetjournal.it]
- 5. framochem.com [framochem.com]
- 6. Ethylene glycol(107-21-1) ¹³C NMR [m.chemicalbook.com]
- 7. Diethyl carbonate(105-58-8) ¹³C NMR spectrum [chemicalbook.com]
- 8. paulussegroup.com [paulussegroup.com]
- 9. ETHYLENE GLYCOL MONO-P-TOLYL ETHER(15149-10-7) ¹³C NMR spectrum [chemicalbook.com]

- [10. Diethyl 2,5-Dioxahexanedioate \[myskinrecipes.com\]](#)
- [11. Diethyl 2,5-Dioxahexanedioate \[myskinrecipes.com\]](#)
- [12. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](#)
- [13. CN105503529B - Method for preparing ethyl glycol by hydrolysis of ethylene carbonate - Google Patents \[patents.google.com\]](#)
- [14. US5350862A - Process for the preparation of ethylene glycol carbonate - Google Patents \[patents.google.com\]](#)
- [15. ccc.chem.pitt.edu \[ccc.chem.pitt.edu\]](#)
- [16. Dimethyl 2,5-Dioxahexanedioate | C6H10O6 | CID 263025 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [17. In vivo biocompatibility and biodegradation of poly\(ethylene carbonate\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. Biocompatibility of poly\(ethylene glycol\)-based hydrogels in the brain: an analysis of the glial response across space and time - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. connectsci.au \[connectsci.au\]](#)
- To cite this document: BenchChem. [An In-Depth Technical Guide to Diethyl 2,5-Dioxahexanedioate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1282407/docs#an-in-depth-technical-guide-to-diethyl-2-5-dioxahexanedioate\]](https://www.benchchem.com/product/b1282407/docs#an-in-depth-technical-guide-to-diethyl-2-5-dioxahexanedioate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)